

Commercial Availability and Technical Profile of Metazachlor Oxalic Acid-d6

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Compound of Interest

Compound Name: Metazachlor Oxalic Acid-d6

Cat. No.: B15553092

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Metazachlor Oxalic Acid-d6, a deuterated metabolite of the chloroacetanilide herbicide Metazachlor, serves as a critical internal standard for the quantitative analysis of its parent compound and related metabolites in various environmental and biological matrices. This technical guide provides an overview of its commercial suppliers, physicochemical properties, a representative analytical workflow, and its position within the metabolic pathway of Metazachlor. This information is intended for researchers, analytical scientists, and professionals in drug and pesticide development.

Commercial Suppliers

Metazachlor Oxalic Acid-d6 is available from several specialized chemical suppliers who provide reference standards for research and analytical purposes. The product is intended for laboratory use only and not for human or animal consumption.^[1] Key suppliers include:

- Clinivex: Offers **Metazachlor Oxalic Acid-d6** for research and development purposes.
- CymitQuimica: Supplies **Metazachlor Oxalic Acid-d6**, identified as a deuterium-labeled form of a Metazachlor metabolite found in surface and groundwater.^[1]
- Clearsynth: A manufacturer and exporter of **Metazachlor Oxalic Acid-d6**, providing the product with a Certificate of Analysis.^[2]
- United States Biological: Provides highly purified **Metazachlor Oxalic Acid-d6**.

- MedChemExpress: Offers the deuterated compound as a stable isotope product.
- LGC Standards: Supplies Metazachlor Oxalic Acid and its deuterated form as certified reference materials.[3]

Physicochemical and Purity Data

Metazachlor Oxalic Acid-d6 is primarily used as an internal standard in analytical methodologies such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS) for the accurate quantification of Metazachlor and its metabolites.[2] The deuteration provides a distinct mass-to-charge ratio, allowing for clear differentiation from the non-labeled analyte in mass spectrometry-based detection.

Below is a summary of available quantitative data for **Metazachlor Oxalic Acid-d6** and a related deuterated standard, Metazachlor-d6.

Parameter	Metazachlor Oxalic Acid-d6	Metazachlor-d6	Source
Molecular Formula	C ₁₄ H ₉ D ₆ N ₃ O ₃	C ₁₄ H ₁₀ D ₆ ClN ₃ O	[4][5]
Molecular Weight	279.32	283.79	[4][5]
Purity (HPLC)	98.98% (205 nm)	99.35%	[4][5]
Isotopic Purity	>95% (99.0% d6)	98.6% (91.46% d6)	[4][5]
Appearance	Pale Yellow Solid	White to off-white Solid	[4][5]
Solubility	DMSO (Slightly), Methanol (Slightly)	Not specified	[4]
Storage Conditions	-20°C	4°C, protect from light	[4][5]

Experimental Protocol: Quantitative Analysis of Metazachlor Metabolites in Water Samples by LC-

MS/MS

The following is a generalized protocol for the determination of Metazachlor metabolites, including Metazachlor Oxalic Acid, in water samples using **Metazachlor Oxalic Acid-d6** as an internal standard. This protocol is synthesized from established analytical methods for pesticide residue analysis.^{[6][7][8]}

1. Sample Preparation

- Collect water samples in appropriate containers.
- For samples with particulate matter, pre-filter to eliminate suspended solids.^[5]
- Acidify the sample to pH 2 with a suitable acid (e.g., sulfuric acid).^[5]
- Spike the sample with a known concentration of **Metazachlor Oxalic Acid-d6** internal standard solution.

2. Solid Phase Extraction (SPE) - Optional Enrichment Step

- For low-level detection, an enrichment step may be necessary.
- Condition a hydrophilic-lipophilic balance (HLB) SPE cartridge with methanol followed by deionized water.
- Load the spiked water sample onto the conditioned cartridge at a controlled flow rate.
- Wash the cartridge to remove interferences.
- Elute the analytes and the internal standard with an appropriate solvent (e.g., acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a suitable solvent for LC-MS/MS analysis.

3. LC-MS/MS Analysis

- Chromatographic Separation:

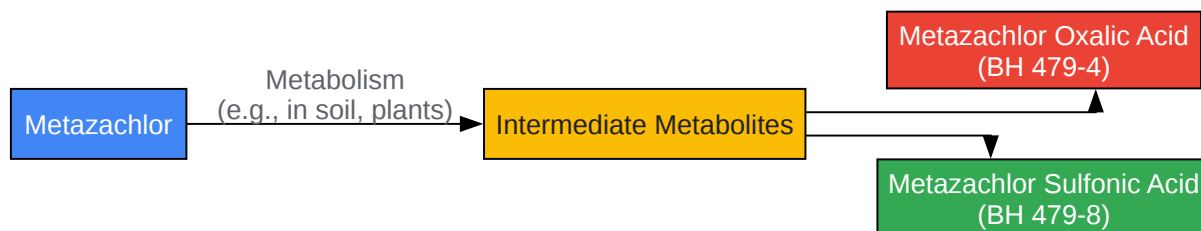
- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution with water and acetonitrile, both containing a small percentage of formic acid and/or ammonium formate, is typical.[6]
- Injection Volume: Typically 10-100 µL.[6]
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray ionization (ESI) in either positive or negative ion mode, depending on the specific metabolites being targeted.
 - Analysis Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions: Specific precursor-to-product ion transitions for both the native analyte (Metazachlor Oxalic Acid) and the deuterated internal standard (**Metazachlor Oxalic Acid-d6**) must be determined and optimized.

4. Quantification

- A calibration curve is generated by analyzing a series of standards containing known concentrations of the native analyte and a constant concentration of the internal standard.
- The concentration of the analyte in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Metazachlor Metabolic Pathway

Metazachlor undergoes extensive metabolism in plants, soil, and animals.[9] The formation of Metazachlor Oxalic Acid is a key step in its degradation pathway. The following diagram illustrates a simplified metabolic pathway leading to the formation of Metazachlor Oxalic Acid and Metazachlor Sulfonic Acid, two major metabolites found in the environment.[10][11]

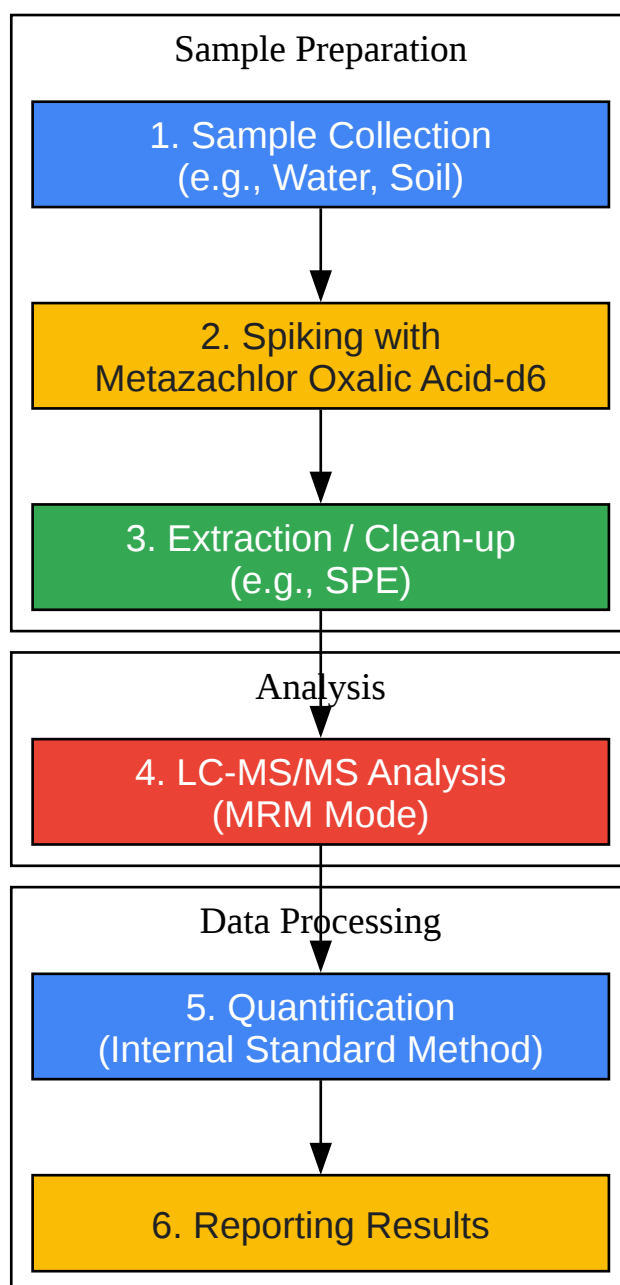


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Simplified metabolic pathway of Metazachlor.

Experimental Workflow for a Typical Analytical Run

The logical flow of a quantitative analysis using **Metazachlor Oxalic Acid-d6** as an internal standard is depicted in the diagram below.



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Workflow for quantitative analysis using an internal standard.

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